

Zhan Catalyst-1B properties and solubility

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

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Chemical Identity and Key Properties

The table below summarizes the core identifying information and physical properties of **Zhan Catalyst-1B**.

Property	Description / Value
IUPAC Name	Dichloro(1,3-bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene)((5-((dimethylamino)sulfonyl)-2-(1-methylethoxy-O)phenyl)methylene-C)ruthenium(II) [1]
Molecular Formula	C ₃₃ H ₄₃ Cl ₂ N ₃ O ₃ RuS [2] [3]
Molecular Weight	733.75 g·mol ⁻¹ [1] [2] [3]
CAS Number	918870-76-5 [2] [3]
Appearance	Green solid [1] / Powder [3]
Purity	≥95% [2]
Storage	4°C, stored under nitrogen [2]

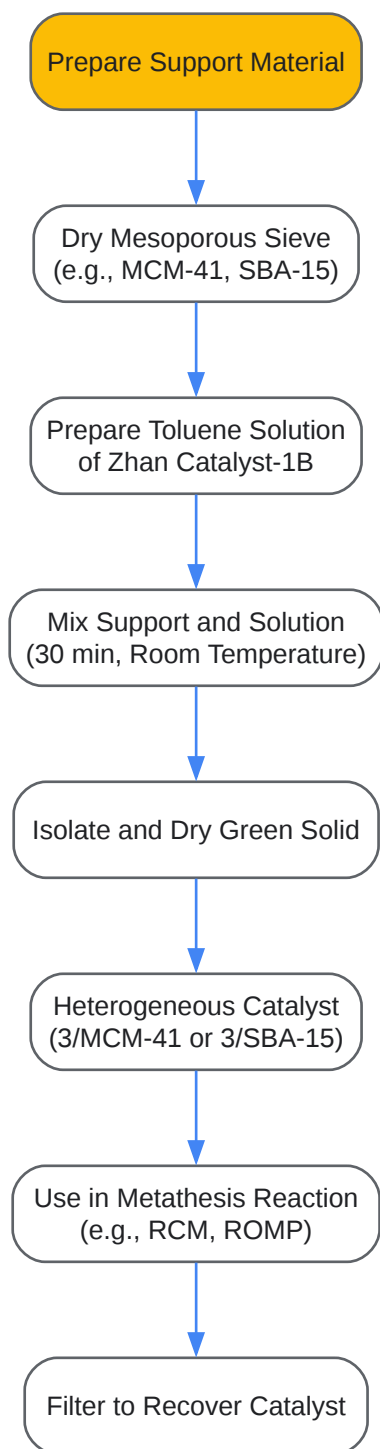
Solubility and Handling

The solubility profile of **Zhan Catalyst-1B** is a key feature that facilitates its use and recovery in laboratory synthesis.

Aspect	Details
Good Solubility	Soluble in dichloromethane (DCM) , dichloroethane, chloroform, and ether [1].
Poor Solubility	Insoluble in methanol, ethanol, and other alcohols [1].
Handling & Hazards	Handle with appropriate personal protective equipment (PPE) in a well-ventilated area. Hazard statements include H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation) [2].
Recyclability	The catalyst can be recovered and recycled by simple precipitation or filtration , leveraging its differential solubility (e.g., by adding a poor solvent like methanol to a reaction mixture in DCM) [1].

Experimental Context and Immobilization

Beyond its basic properties, **Zhan Catalyst-1B** has been studied in heterogeneous catalytic systems. The following diagram illustrates a general experimental workflow for its immobilization and use.



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This immobilization method, as described in a scientific study, allows the catalyst to be attached to a solid support like mesoporous molecular sieves (MCM-41 or SBA-15) through a simple, linker-free procedure [4]. This creates a heterogeneous catalyst system that:

- **Facilitates easy separation** of the catalyst from the reaction products [4].
- **Enables catalyst reuse** and minimizes ruthenium contamination in the final product. In some reactions like the ring-closing metathesis (RCM) of 1,7-octadiene in cyclohexane, Ru leaching was as low as **0.04%** of the catalyst's original Ru content [4].
- Maintains high activity and selectivity in various metathesis reactions [4].

Key Applications

Zhan Catalyst-1B is primarily used in advanced organic synthesis and materials science.

- **Chemical Synthesis & Pharmaceuticals:** Its properties make it suitable for constructing complex molecules, including macrocyclization via ring-closing metathesis (RCM), which is a valuable transformation in drug discovery [1] [5].
- **Polymer Science:** The catalyst is used in the metathesis degradation of polymers, such as the preparation of low-molecular-weight nitrile butadiene rubber (NBR), to improve processability [6].
- **Research & Development:** It is a tool for developing new catalytic processes and studying reaction mechanisms [3].

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